

# Application Note: $^1\text{H}$ and $^{13}\text{C}$ NMR Characterization of 4-(Morpholinomethyl)benzoic acid

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## Compound of Interest

Compound Name: 4-(Morpholinomethyl)benzoic acid

Cat. No.: B107514

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## Abstract

This technical guide provides a detailed protocol and in-depth analysis for the structural characterization of **4-(Morpholinomethyl)benzoic acid** using high-resolution  $^1\text{H}$  and  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) spectroscopy. Aimed at researchers, scientists, and drug development professionals, this document explains the causality behind experimental choices, from sample preparation to spectral interpretation. It includes comprehensive methodologies, expected spectral data, and a discussion of the key structural features revealed by NMR, ensuring scientific integrity and reproducibility.

## Introduction

**4-(Morpholinomethyl)benzoic acid** is a bifunctional organic molecule incorporating a rigid para-substituted benzene ring, a flexible morpholine heterocycle, and a carboxylic acid group. This unique combination of moieties makes it a valuable building block in medicinal chemistry and materials science. Accurate structural confirmation and purity assessment are critical for its application, and NMR spectroscopy is the most powerful technique for this purpose. This guide presents a definitive workflow for acquiring and interpreting the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of this compound, ensuring unambiguous assignment of all proton and carbon signals.

## Molecular Structure and Atom Numbering

To facilitate clear and unambiguous spectral assignment, the atoms of **4-(Morpholinomethyl)benzoic acid** are numbered as shown below. This numbering scheme will be used throughout the analysis.

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